using Progesterone-13C5 in pharmacokinetic studies

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Compound of Interest

Compound Name:	*Progesterone-13C5*
Cat. No.:	*B12427422*

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Executive Summary

This Application Note details the protocol for the quantification of Progesterone in biological matrices (plasma/serum) using **Progesterone-13C5** as a stable isotope-labeled internal standard (SIL-IS). While deuterated standards (e.g., Progesterone-d9) are common, they suffer from the "Deuterium Isotope Effect," where slight retention time shifts cause the IS to elute at a different time than the analyte. In high-throughput LC-MS/MS, this separation subjects the IS and analyte to different matrix effects (ion suppression/enhancement), compromising quantification accuracy.

Progesterone-13C5 eliminates this variable. By adding mass without altering lipophilicity or pKa, it co-elutes perfectly with endogenous progesterone, ensuring that any matrix suppression affects both equally—thereby providing a self-correcting quantitation system. This guide covers sample extraction, LC-MS/MS optimization, and validation parameters compliant with FDA Bioanalytical Method Validation (2018) and ICH M10 guidelines.

Technical Principle: Isotope Dilution Mass Spectrometry (IDMS)

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The core principle relies on Isotope Dilution. A known amount of **Progesterone-13C5** is spiked into samples. Because the physicochemical properties of 13C-labeled molecules are virtually identical to the unlabeled analyte, they behave identically during:

- Extraction: Corrects for recovery losses (e.g., if only 85% is recovered, the IS is also recovered at 85%).
- Chromatography: Perfect co-elution ensures identical retention times.
- Ionization: Corrects for matrix effects (e.g., phospholipids causing ion suppression).

Why 13C5 over d9?

- Link Integrity: Deuterium (H-2) bonds are shorter and stronger than H-1 bonds, slightly altering the molecule's interaction with the C18 stationary phase. This can lead to a retention time shift of 0.1–0.3 minutes. In complex serum matrices, the background noise changes rapidly; a 0.2-minute shift can move the IS out of a suppression zone that the analyte sits in, leading to calculated errors of >15%.
- Stability: 13C is integrated into the carbon skeleton and is non-exchangeable. Deuterium on hydroxyl groups or alpha-carbons can sometimes undergo H/D exchange in protic solvents.

Experimental Workflow

Materials & Reagents

- Analyte: Progesterone Reference Standard.
- Internal Standard: **Progesterone-13C5** (MW ~319.5 Da).
- Matrix: Double charcoal-stripped human serum (for calibration curve preparation to remove endogenous progesterone).
- Solvents: LC-MS Grade Methanol (MeOH), Acetonitrile (ACN), Water, Formic Acid (FA), Methyl tert-butyl ether (MTBE).

Solution Preparation

- Stock Solution: Dissolve **Progesterone-13C5** in MeOH to 1 mg/mL. Store at -20°C.

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- Working IS Solution: Dilute Stock to 100 ng/mL in 50:50 MeOH:Water.
- Standard Curve: Prepare serial dilutions of Progesterone in stripped serum (Range: 0.1 – 100 ng/mL).

Sample Preparation Protocol (Liquid-Liquid Extraction)

Rationale: LLE is preferred over protein precipitation for steroids to remove phospholipids and proteins that foul the MS source.

- Aliquot: Transfer 200 µL of sample (plasma/serum) into a 1.5 mL glass tube.
- Spike IS: Add 20 µL of **Progesterone-13C5** Working Solution. Vortex for 10 sec.
- Equilibrate: Incubate at room temperature for 5 mins to allow IS to bind to matrix proteins (mimicking endogenous state).
- Extract: Add 1.0 mL of MTBE (Methyl tert-butyl ether).
- Agitate: Vortex vigorously for 5 mins or shaker plate at 1000 rpm.
- Phase Separation: Centrifuge at 4,000 x g for 10 mins at 4°C.
- Transfer: Freeze the aqueous (bottom) layer in a dry ice/ethanol bath (or simply pipette carefully). Transfer the organic (top) supernatant to a fresh glass vial.
- Dry: Evaporate solvent under a gentle stream of Nitrogen at 40°C.
- Reconstitute: Dissolve residue in 100 µL of 50:50 MeOH:Water (0.1% Formic Acid). Vortex 1 min.
- Inject: Transfer to autosampler vials. Inject 10 µL.

LC-MS/MS Methodology

Chromatographic Conditions

- System: UHPLC (e.g., Agilent 1290 / Waters Acquity).

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- Column: C18 Reverse Phase (e.g., Waters BEH C18, 2.1 x 50 mm, 1.7 µm).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Methanol + 0.1% Formic Acid.
  - Note: Methanol is often preferred over Acetonitrile for steroids to improve ionization efficiency.
- Flow Rate: 0.4 mL/min.
- Gradient:
  - 0.0 min: 40% B
  - 0.5 min: 40% B
  - 3.0 min: 95% B
  - 4.0 min: 95% B
  - 4.1 min: 40% B (Re-equilibration)

Mass Spectrometry Parameters

- Source: Electrospray Ionization (ESI) – Positive Mode.[1]
- Detection: Multiple Reaction Monitoring (MRM).[1]

MRM Transitions Table:

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Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Cone Voltage (V)	Collision Energy (eV)	Dwell Time (ms)
Progesterone	315.2 [M+H]+	97.1	30	25	50
Progesterone (Qual)	315.2 [M+H]+	109.1	30	28	50
Progesterone -13C5	320.2 [M+H]+	102.1*	30	25	50

*Note on 13C5 Transition: The product ion depends on the position of the 13C labels. If the labels are on the A-ring (common), the 97 fragment shifts to 102 (97+5). Always perform a Product Ion Scan on your specific lot of IS to confirm the dominant fragment.

Workflow Visualization



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Caption: Step-by-step pharmacokinetic sample processing workflow ensuring equilibration of the 13C5-IS with the biological matrix.

Method Validation & Quality Control

Based on FDA Bioanalytical Method Validation Guidance (2018).

Linearity

- Construct a calibration curve using the Peak Area Ratio (Analyte Area / IS Area) vs. Concentration.
- Requirement: Linear regression (weighted $1/x^2$) with $r^2 > 0.99$.

Matrix Effect (The "IS Normalization" Test)

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This is the critical validation step proving the value of **Progesterone-13C5**.

- Set A (Neat): Spike analyte + IS into clean solvent.
- Set B (Post-Extraction Spike): Extract blank matrix, then spike analyte + IS into the residue.
- Calculation:
  - Matrix Factor (MF) = Peak Area (Set B) / Peak Area (Set A).
  - IS-Normalized MF = MF (Analyte) / MF (IS).
  - Acceptance: The IS-Normalized MF should be close to 1.0 (indicating the IS tracks the analyte perfectly), even if the absolute MF is < 1.0 (suppression).

Accuracy & Precision

- Intra-day: 5 replicates at LLOQ, Low, Mid, and High QC. (CV < 15%, LLOQ < 20%).
- Inter-day: 3 separate runs.

Troubleshooting Guide

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Issue	Probable Cause	Corrective Action
Low IS Recovery	Incomplete phase separation or protein binding.	Increase vortex time; ensure pH is adjusted (Progesterone is neutral, but matrix proteins are pH sensitive).
Signal Suppression	Phospholipids co-eluting.[2]	Check "Phospholipid buildup" on column. Add a high-organic wash step (98% B) at end of gradient.
Isobaric Interference	17-OH Progesterone or other isomers.	These have the same mass (315) but different RT. Ensure chromatographic resolution > 1.5 between Progesterone and 17-OHP.
Cross-Talk	IS contributing to Analyte signal.[3][4]	Check isotopic purity. If 13C5 contains <99% 13C, "M+0" impurities will appear as analyte. Run a "IS Only" blank.

References

- US Food and Drug Administration (FDA).Bioanalytical Method Validation Guidance for Industry. (2018).[5] [Link]
- European Medicines Agency (EMA) / ICH.ICH guideline M10 on bioanalytical method validation. (2022). [Link]
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